

Technical Guide: Certificate of Analysis for SAR107375E Impurity 14-d8

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Compound of Interest

Compound Name: SAR107375E Impurity 14-d8

Cat. No.: B15622608

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: A specific Certificate of Analysis for **SAR107375E Impurity 14-d8** was not publicly available at the time of this writing. The following technical guide has been compiled based on publicly available information on the parent compound, SAR107375E, and representative examples of Certificates of Analysis for deuterated internal standards. The quantitative data presented is illustrative of what would typically be found in such a document.

Introduction

SAR107375E is a potent, orally active dual inhibitor of thrombin (Factor IIa) and Factor Xa, key enzymes in the blood coagulation cascade.^{[1][2][3]} As an anticoagulant, it has been investigated for the prevention and treatment of thrombosis.^{[1][2]} **SAR107375E Impurity 14-d8** is a deuterated form of a potential impurity of SAR107375E. Deuterated compounds are frequently used as internal standards in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), due to their similar chemical and physical properties to the non-labeled analyte.^[4] This guide provides an in-depth overview of the expected data and methodologies presented in a Certificate of Analysis (CoA) for **SAR107375E Impurity 14-d8**.

Quantitative Data Summary

A Certificate of Analysis for a deuterated impurity standard would typically include the following quantitative data, presented in a clear, tabular format. The values below are representative.

Test	Specification	Result	Method
Identity			
¹ H NMR	Conforms to structure	Conforms	Nuclear Magnetic Resonance
Mass Spectrometry	Conforms to structure	Conforms	ESI-MS
Purity			
Purity by HPLC	≥ 98.0%	99.5%	High-Performance Liquid Chrom.
Chiral Purity by HPLC	≥ 99.0% ee	99.8% ee	Chiral HPLC
Isotopic Purity			
Deuterium Enrichment	≥ 98%	99.2%	Mass Spectrometry
Physical Properties			
Appearance	White to off-white solid	Conforms	Visual Inspection
Solubility	Soluble in DMSO	Soluble	Visual Inspection

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of the data presented in a CoA.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Objective: To determine the chemical purity of **SAR107375E Impurity 14-d8** by separating it from any non-deuterated and other related impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column is commonly used for compounds of this polarity.[5]
- Mobile Phase: A gradient elution is typically employed, starting with a higher polarity mobile phase (e.g., water with 0.1% formic acid) and gradually increasing the proportion of a less polar organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: A typical flow rate is 1.0 mL/min.[5]
- Detection: UV detection at a wavelength where the chromophores of the molecule exhibit maximum absorbance.
- Quantification: The percentage purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Chiral HPLC for Enantiomeric Purity

- Objective: To separate and quantify the enantiomers of **SAR107375E Impurity 14-d8** to ensure the correct stereoisomer is present in high purity.
- Instrumentation: HPLC system with a UV or chiral detector.
- Column: A chiral stationary phase (CSP) column, such as one based on a polysaccharide derivative.
- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane or heptane) and a polar organic modifier (e.g., ethanol or isopropanol).
- Data Analysis: The enantiomeric excess (ee) is calculated from the peak areas of the two enantiomers.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

- Objective: To confirm the molecular weight of **SAR107375E Impurity 14-d8** and determine the degree of deuterium incorporation.

- **Instrumentation:** A mass spectrometer, often coupled with an LC system (LC-MS). Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- **Procedure:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ions is measured.
- **Data Analysis:** The observed molecular weight is compared to the theoretical molecular weight. The isotopic distribution pattern is analyzed to calculate the percentage of deuterium enrichment.

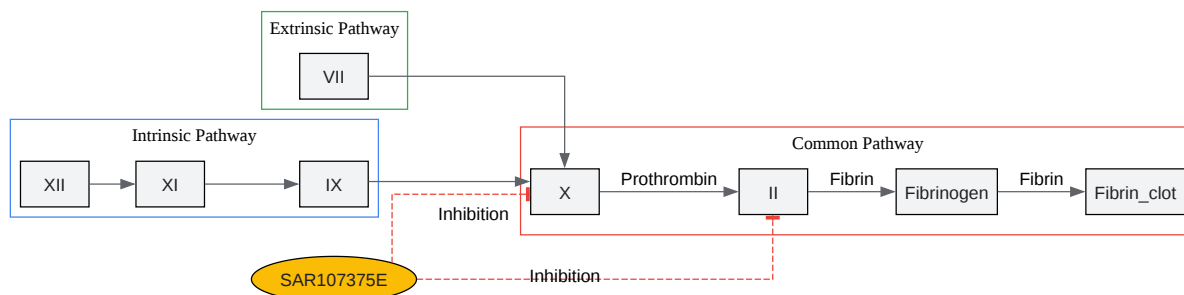
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- **Objective:** To confirm the chemical structure of **SAR107375E Impurity 14-d8**.
- **Instrumentation:** A high-field NMR spectrometer.
- **Procedure:** A ^1H NMR spectrum is acquired.
- **Data Analysis:** The chemical shifts, splitting patterns, and integration of the peaks in the ^1H NMR spectrum are analyzed to confirm that the structure is consistent with that of SAR107375E, with the expected absence of signals at the deuterated positions.

Signaling Pathway and Experimental Workflow Diagrams

SAR107375E Mechanism of Action in the Coagulation Cascade

SAR107375E exerts its anticoagulant effect by directly inhibiting two critical enzymes in the coagulation cascade: Factor Xa and thrombin (Factor IIa).^{[1][2][3]}

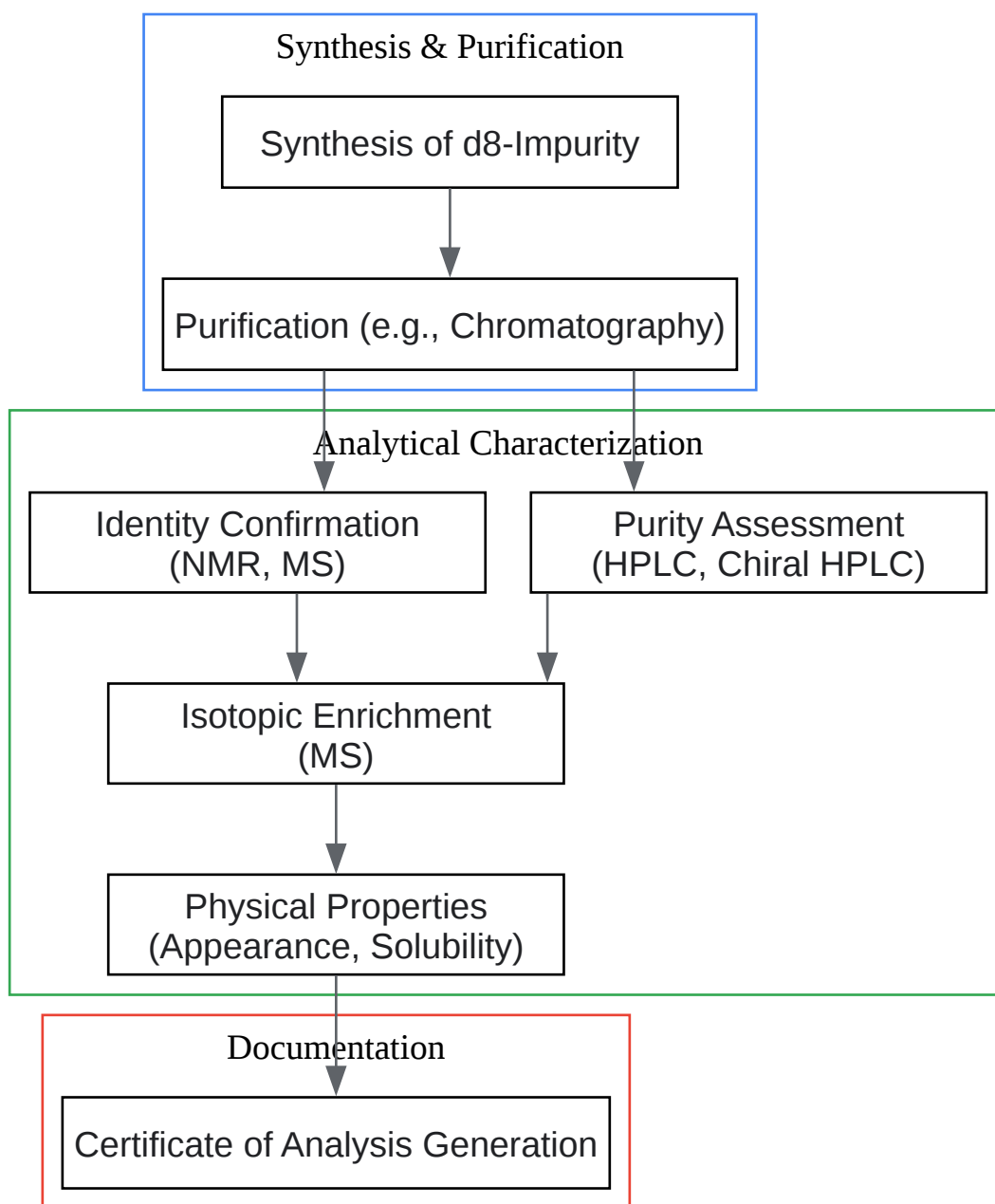


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Caption: Inhibition of Factor Xa and Thrombin by SAR107375E.

General Workflow for Impurity Characterization

The characterization of a deuterated impurity standard follows a logical workflow to ensure its identity, purity, and suitability for use in quantitative assays.



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Caption: Workflow for Characterization of a Deuterated Impurity.

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